

An In-depth Technical Guide to the Physical and Chemical Properties of (+)-Isomenthol

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Compound of Interest

Compound Name: (+)-Isomenthol

CAS No.: 63903-52-6

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For Researchers, Scientists, and Drug Development Professionals

Abstract

(+)-Isomenthol, a diastereomer of menthol, is a monoterpene alcohol with significant applications in the flavor, fragrance, and pharmaceutical industries. Its unique stereochemistry dictates its physical and chemical properties, influencing its biological activity and potential therapeutic applications. This technical guide provides a comprehensive overview of the core physical and chemical characteristics of **(+)-Isomenthol**, including its structural features, spectroscopic data, and key chemical transformations. Detailed experimental protocols for the determination of its properties and for characteristic reactions are provided to support researchers in their laboratory work. Furthermore, this guide explores the biological significance of **(+)-Isomenthol**, particularly its interaction with the TRPM8 receptor, a key player in thermosensation.

Introduction

(+)-Isomenthol, systematically named (1S,2R,5R)-5-methyl-2-(1-methylethyl)cyclohexan-1-ol, is one of the eight stereoisomers of menthol.^[1] Unlike the more common (-)-menthol, which is

known for its strong cooling sensation, **(+)-Isomenthol** possesses different sensory properties and chemical reactivity due to the specific spatial arrangement of its hydroxyl, methyl, and isopropyl groups.^[1] A thorough understanding of its physical and chemical properties is crucial for its effective utilization in various scientific and industrial applications, from asymmetric synthesis to the development of novel therapeutic agents.

Physical Properties of (+)-Isomenthol

The physical properties of **(+)-Isomenthol** are summarized in the table below. These properties are essential for its handling, purification, and formulation.

Property	Value	Reference
IUPAC Name	(1S,2R,5R)-5-methyl-2-(1-methylethyl)cyclohexan-1-ol	[2]
CAS Number	23283-97-8	[3]
Molecular Formula	C ₁₀ H ₂₀ O	[3]
Molecular Weight	156.27 g/mol	[2]
Appearance	White to almost white semi-transparent solid	[4]
Melting Point	77-83 °C	[5]
Boiling Point	218-219 °C	[4][5]
Density	0.904 g/cm ³ at 20 °C	[4]
Refractive Index (n _D ²⁰)	1.457	[4][6]
Optical Rotation [α] _D ²⁰	+25.5° ± 2.0° (c = 0.5 in ethanol)	
Solubility	Practically insoluble in water. Sparingly soluble in ethanol.	[1][7]
Vapor Pressure	1 mm Hg at ~56 °C (133 °F)	[4][6]
Flash Point	93.3 °C (196 °F)	[4][6]

Chemical Properties and Reactivity

(+)-Isomenthol, as a secondary alcohol, undergoes typical reactions such as oxidation, esterification, and isomerization. Its stereochemistry plays a significant role in the kinetics and product distribution of these reactions.

Oxidation

Oxidation of the secondary alcohol group in **(+)-Isomenthol** yields the corresponding ketone, isomenthone. This reaction is a common transformation in organic synthesis and can be achieved using various oxidizing agents.

Esterification

The hydroxyl group of **(+)-Isomenthol** can be esterified with carboxylic acids or their derivatives to form esters. These esters are often valuable as flavoring and fragrance compounds. The rate of esterification can be influenced by the steric hindrance around the hydroxyl group.

Isomerization

Under acidic or catalytic conditions, **(+)-Isomenthol** can undergo isomerization to other menthol diastereomers. This process is driven by the relative thermodynamic stabilities of the different isomers, with the equilibrium favoring the most stable conformation where the bulky substituents occupy equatorial positions.

Spectroscopic Data

The structural elucidation and purity assessment of **(+)-Isomenthol** rely heavily on various spectroscopic techniques.

¹H NMR Spectroscopy

The ¹H NMR spectrum of **(+)-Isomenthol** provides detailed information about the chemical environment of each proton in the molecule.

Assignment	Chemical Shift (δ , ppm)
A	3.787
B	1.97
C	1.601
D	1.54
E	1.52
F	1.49
G	1.43
J	1.36
K	1.30
L	1.149
M	0.927
N	0.863

Data obtained from a 400 MHz spectrum in CDCl_3 . Assignments were confirmed by H-H COSY and C-H COSY.[6]

^{13}C NMR Spectroscopy

While specific experimental data for **(+)-Isomenthol** is not readily available in the cited literature, the expected chemical shifts can be predicted based on the known values for other menthol isomers. The carbon chemical shifts are sensitive to the stereochemical environment. For comparison, the ^{13}C NMR data for (-)-Menthol and (+)-Neomenthol are provided below.

Carbon Assignment	(-)-Menthol (δ , ppm in CDCl_3)	(+)-Neomenthol (δ , ppm in CDCl_3)
C1 (CHOH)	71.36	67.57
C2 (cyclohexane)	50.01	47.88
C3 (cyclohexane)	23.02	24.09
C4 (cyclohexane)	34.48	34.99
C5 (cyclohexane)	31.57	29.05
C6 (cyclohexane)	44.97	42.50
CH_3 (methyl)	22.15	22.28
CH (isopropyl)	25.67	25.72
CH_3 (isopropyl)	15.97	20.64
CH_3 (isopropyl)	20.95	21.10

Reference data for comparison.

Infrared (IR) Spectroscopy

The IR spectrum of **(+)-Isomenthol** is expected to show characteristic absorption bands for the hydroxyl and alkyl groups.

Functional Group	Expected Wavenumber (cm^{-1})
O-H stretch (alcohol)	3200-3600 (broad)
C-H stretch (alkane)	2850-3000
C-O stretch (alcohol)	1000-1260

Mass Spectrometry

Electron ionization mass spectrometry of **(+)-Isomenthol** results in a characteristic fragmentation pattern that can be used for its identification.

m/z	Relative Intensity (%)	Possible Fragment
156	~13	[M] ⁺ (Molecular Ion)
138	~13	[M-H ₂ O] ⁺
123	~22	[M-H ₂ O-CH ₃] ⁺
95	~55	[M-H ₂ O-C ₃ H ₇] ⁺
81	~56	[M-H ₂ O-C ₄ H ₉] ⁺
71	100	[C ₅ H ₁₁] ⁺
55	~35	[C ₄ H ₇] ⁺
43	~26	[C ₃ H ₇] ⁺
41	~29	[C ₃ H ₅] ⁺

Data obtained from Electron Ionization (EI) at 70 eV.[6]

Biological Activity and Signaling Pathways

(+)-Isomenthol, like other menthol isomers, can interact with the Transient Receptor Potential Melastatin 8 (TRPM8) channel, which is a key sensor for cold temperatures in the body.[3][4] The activation of TRPM8 by menthol isomers leads to a cooling sensation.

TRPM8 Activation Pathway

The binding of **(+)-Isomenthol** to the TRPM8 channel is believed to occur within a binding pocket in the voltage-sensing domain of the channel.[4] This interaction induces a conformational change, leading to the opening of the non-selective cation channel. The subsequent influx of Ca²⁺ and Na⁺ ions depolarizes the sensory neuron, triggering an action potential that is transmitted to the brain and perceived as a cooling sensation.[3]



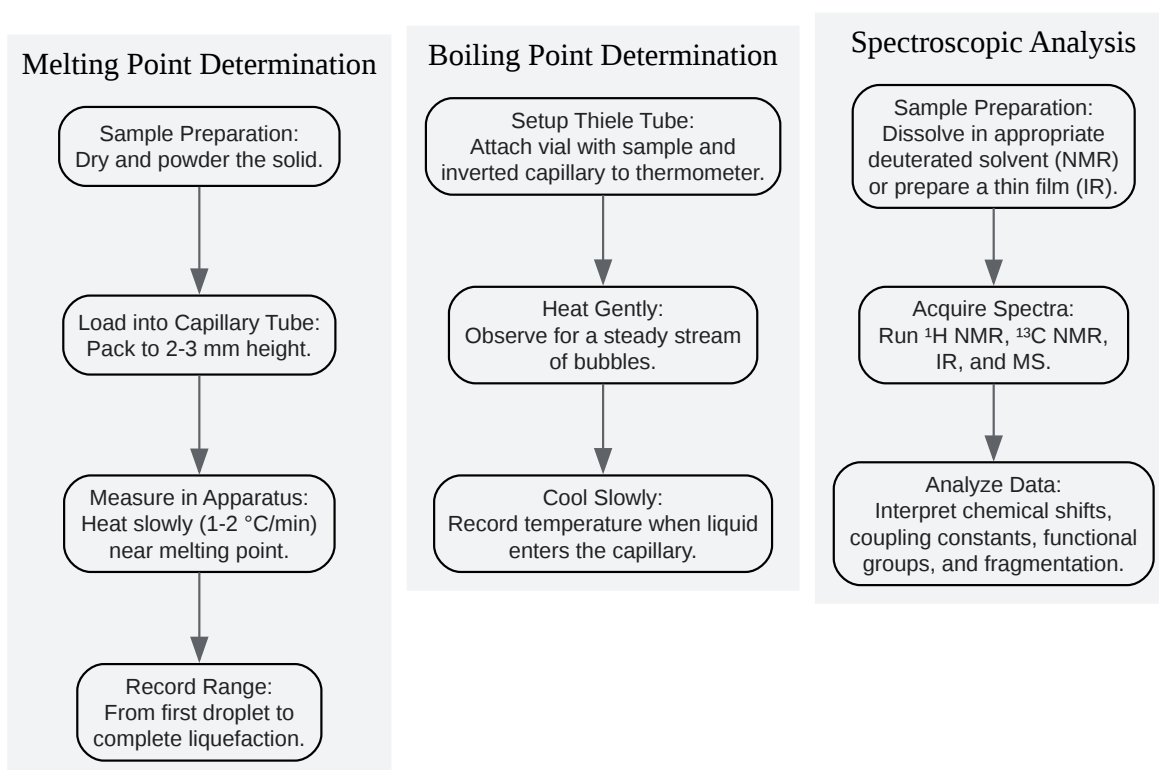
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Simplified signaling pathway of **(+)-Isomenthol**-induced TRPM8 activation.

Experimental Protocols

Detailed methodologies for the determination of key physical properties and for performing characteristic chemical reactions are provided below.

Determination of Physical Properties



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General experimental workflow for determining physical and spectroscopic properties.

6.1.1 Melting Point Determination (Capillary Method)[8][9]

- Sample Preparation: Ensure the **(+)-Isomenthol** sample is dry and finely powdered.

- **Capillary Loading:** Tap the open end of a capillary tube into the powdered sample to collect a small amount. Invert the tube and tap it gently on a hard surface to pack the solid into the sealed end to a height of 2-3 mm.
- **Apparatus Setup:** Place the loaded capillary tube into a melting point apparatus.
- **Measurement:** Heat the sample at a moderate rate initially. As the temperature approaches the expected melting point, reduce the heating rate to 1-2 °C per minute to ensure accuracy.
- **Recording:** Record the temperature at which the first droplet of liquid is observed and the temperature at which the entire sample becomes a clear liquid. This range is the melting point.

6.1.2 Boiling Point Determination (Thiele Tube Method)[\[10\]](#)

- **Apparatus Setup:** Attach a small test tube containing 0.5-1 mL of **(+)-Isomenthol** to a thermometer. Place a capillary tube, sealed at one end, into the test tube with the open end submerged in the liquid.
- **Heating:** Gently heat the side arm of the Thiele tube containing a high-boiling point liquid (e.g., mineral oil) with a Bunsen burner.
- **Observation:** As the sample heats, a stream of bubbles will emerge from the capillary tube.
- **Measurement:** Remove the heat and allow the apparatus to cool slowly. The boiling point is the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube.

6.1.3 Spectroscopic Analysis

- **NMR Spectroscopy:** Dissolve 5-25 mg of **(+)-Isomenthol** in approximately 0.7 mL of a deuterated solvent (e.g., CDCl₃) in an NMR tube. Acquire ¹H and ¹³C NMR spectra using a standard NMR spectrometer.[\[11\]](#)
- **IR Spectroscopy:** Prepare a thin film of solid **(+)-Isomenthol** on a salt plate (e.g., NaCl or KBr) by dissolving a small amount in a volatile solvent (e.g., dichloromethane), applying a

drop to the plate, and allowing the solvent to evaporate.^[3] Alternatively, prepare a KBr pellet. Obtain the spectrum using an FT-IR spectrometer.

- Mass Spectrometry: Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe or GC inlet. Use electron ionization (EI) at 70 eV to generate the mass spectrum.^[12]

Chemical Reactions

6.2.1 Oxidation to Isomenthone (Jones Oxidation)^{[13][14]}

- Reagent Preparation: Prepare the Jones reagent by dissolving chromium trioxide (CrO_3) in a mixture of concentrated sulfuric acid and water.
- Reaction Setup: Dissolve **(+)-Isomenthol** in acetone in a flask and cool the mixture in an ice bath.
- Reaction: Slowly add the Jones reagent dropwise to the stirred solution of **(+)-Isomenthol**. A color change from orange-red to green will be observed.
- Workup: After the reaction is complete (monitored by TLC), quench the excess reagent with isopropanol.
- Isolation: Remove the acetone by rotary evaporation, add water, and extract the product with an organic solvent (e.g., ether). Wash the organic layer, dry it over an anhydrous salt (e.g., Na_2SO_4), and evaporate the solvent to obtain isomenthone.

6.2.2 Esterification with Acetic Anhydride

- Reaction Setup: In a round-bottom flask, combine **(+)-Isomenthol**, acetic anhydride, and a catalytic amount of a strong acid (e.g., sulfuric acid) or a base (e.g., pyridine).
- Reaction: Heat the mixture under reflux for a specified period.
- Workup: After cooling, pour the reaction mixture into water to hydrolyze the excess acetic anhydride.

- Isolation: Extract the ester product with an organic solvent. Wash the organic layer with a dilute base solution (e.g., NaHCO_3) to remove any unreacted acid, followed by a brine wash. Dry the organic layer and remove the solvent to yield the ester.

6.2.3 Acid-Catalyzed Isomerization

- Reaction Setup: Dissolve **(+)-Isomenthol** in an inert solvent and add a catalytic amount of a strong acid (e.g., sulfuric acid or p-toluenesulfonic acid).
- Reaction: Heat the mixture to reflux and monitor the reaction progress by GC or TLC to observe the formation of other menthol isomers.
- Workup and Isolation: Once equilibrium is reached or the desired conversion is achieved, cool the reaction, neutralize the acid, and extract the products. The individual isomers can then be separated by chromatography.

Conclusion

This technical guide has provided a detailed overview of the physical and chemical properties of **(+)-Isomenthol**. The tabulated data, spectroscopic information, and detailed experimental protocols serve as a valuable resource for researchers, scientists, and professionals in the field of drug development. The exploration of its interaction with the TRPM8 receptor highlights the importance of stereochemistry in biological activity and opens avenues for further investigation into its therapeutic potential. The provided diagrams for signaling pathways and experimental workflows offer a clear visual representation of the key concepts discussed. A comprehensive understanding of the properties of **(+)-Isomenthol** is essential for its application in the synthesis of new chemical entities and the development of innovative products.

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